

(2S,3S)-butane-2,3-diol physical properties

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Compound of Interest

Compound Name: (2S,3S)-butane-2,3-diol

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An In-depth Technical Guide on the Physical Properties of **(2S,3S)-Butane-2,3-diol**

Introduction

(2S,3S)-Butane-2,3-diol, an optically active stereoisomer of 2,3-butanediol, is a chiral vicinal diol with significant applications in various chemical syntheses.^[1] It serves as a valuable building block for creating chiral compounds, particularly in the pharmaceutical industry.^[1] Understanding its physical properties is paramount for its effective use in research, development, and manufacturing processes. This guide provides a comprehensive overview of the core physical characteristics of **(2S,3S)-butane-2,3-diol**, detailed experimental protocols for their determination, and logical workflows for these procedures.

Core Physical and Chemical Properties

(2S,3S)-Butane-2,3-diol is typically a colorless, viscous liquid at room temperature.^{[1][2]} Its key identifiers and properties are summarized in the tables below.

Table 1: General Properties and Identifiers

Property	Value
Molecular Formula	C ₄ H ₁₀ O ₂
Molecular Weight	90.12 g/mol [2][3]
CAS Number	19132-06-0[2][4]
Appearance	Colorless viscous liquid[2], Oily Liquid
IUPAC Name	(2S,3S)-butane-2,3-diol[3]
Synonyms	(+)-2,3-Butanediol, (S,S)-2,3-Butanediol, Dextro-2,3-Butanediol, L-(+)-Butane-2,3-diol[4][5]

Table 2: Thermodynamic and Physical Properties

Property	Value
Melting Point	20 °C[2]
Boiling Point	179-182 °C at 760 mmHg[4], 180.7 °C at 760 mmHg[2]
Density	0.992 g/cm ³ at 20 °C[2], 0.987 g/mL at 25 °C[4]
Flash Point	185 °F (85 °C) - closed cup[2][4]
Vapor Pressure	0.26 mmHg at 25 °C
Refractive Index (n _{20/D})	1.433[4], 1.430 to 1.434[6]
Specific Rotation ([α] _{20/D})	+13° (neat)[4]
Octanol/Water Partition Coeff (logP)	-0.92[7], -0.252 (Crippen Calculated)[8]

Table 3: Solubility Data

Solvent	Solubility
Water	Soluble / Miscible[9][10]
Ethanol	Soluble[6][10][11]
Acetone	Soluble[10]
Methanol	Slightly Soluble
Chloroform	Slightly Soluble

Experimental Protocols for Property Determination

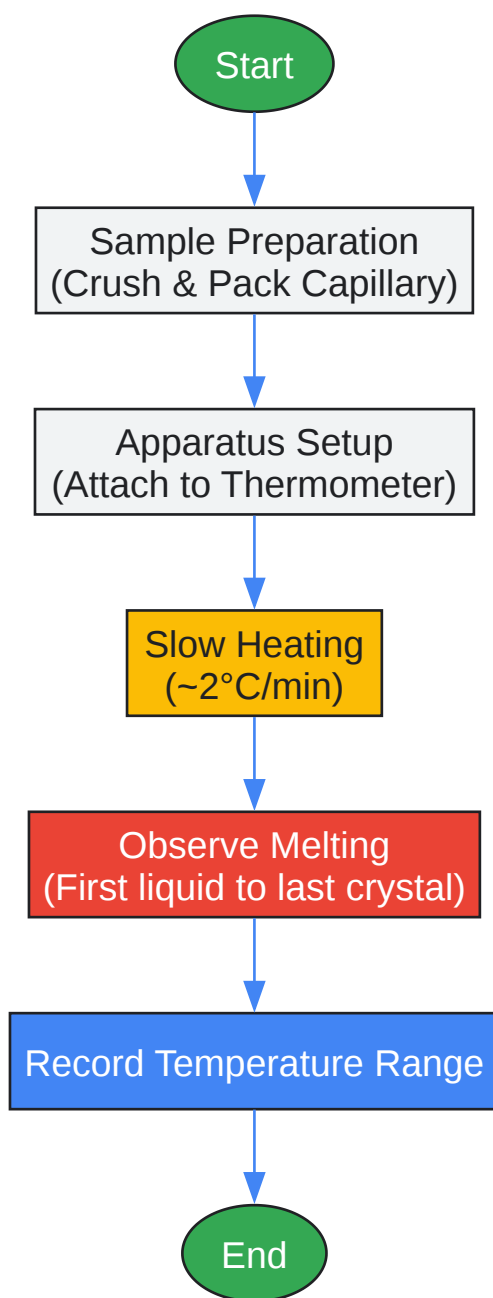
The following sections detail the standard methodologies for determining the key physical properties of diols like **(2S,3S)-butane-2,3-diol**.

Melting Point Determination

The melting point is a critical indicator of a compound's purity.[12] For a pure crystalline substance, this transition occurs over a narrow temperature range.[12]

Methodology:

- **Sample Preparation:** A small amount of the solid (if crystallized) is finely crushed into a powder. The open end of a glass capillary tube is pushed into the powder, and the tube is tapped gently to pack the sample to a height of 1-2 mm.[13][14]
- **Apparatus Setup:** The capillary tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.[14] This assembly is placed in a heating apparatus, such as a Thiele tube filled with mineral oil or an electrically heated Mel-Temp apparatus.
- **Heating and Observation:** The apparatus is heated slowly and steadily, at a rate of approximately 1-2 °C per minute as the expected melting point is approached.
- **Data Recording:** Two temperatures are recorded: the temperature at which the first drop of liquid appears and the temperature at which the entire sample has completely melted. This range is the melting point of the sample. A sharp melting range (0.5-1.0 °C) is indicative of high purity.[14]



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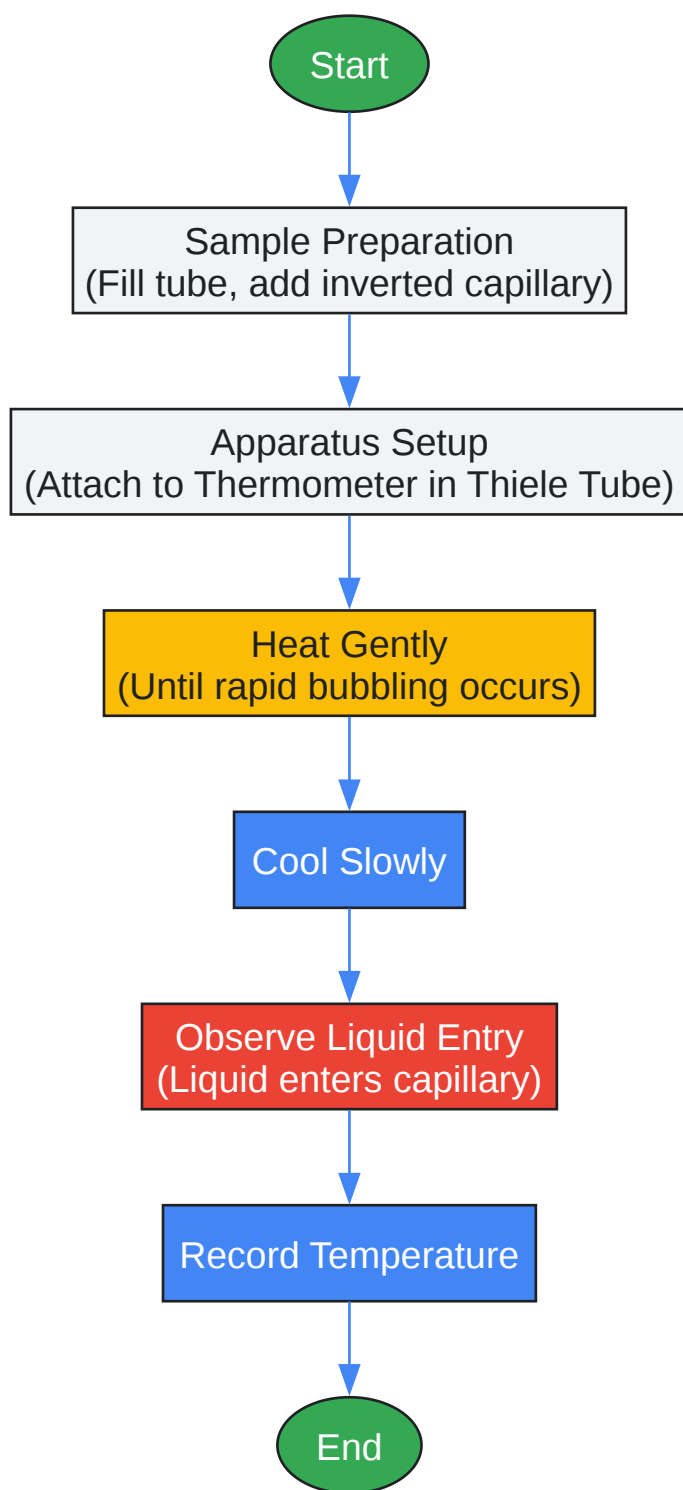
Workflow for Melting Point Determination.

Boiling Point Determination

The boiling point is the temperature at which a liquid's vapor pressure equals the external pressure.^[15] It is a key physical constant for liquid compounds.

Methodology (Microscale/Thiele Tube Method):

- Sample Preparation: Approximately 0.5 mL of the liquid sample is placed into a small test tube or Durham tube.[\[16\]](#)
- Apparatus Setup: A capillary tube (sealed at one end) is inverted and placed into the sample tube (open end down). The sample tube is then attached to a thermometer with a rubber band, aligning the sample with the thermometer bulb.[\[16\]](#)
- Heating: The assembly is suspended in a Thiele tube filled with a heating oil, and the side arm is gently heated.[\[16\]](#)
- Observation: As the temperature rises, air trapped in the capillary tube will bubble out. Heating continues until a rapid and continuous stream of bubbles emerges from the capillary tip.[\[16\]](#)
- Data Recording: The heat source is removed, and the apparatus is allowed to cool. The boiling point is the temperature at which the bubbling stops and the liquid just begins to be drawn back into the capillary tube.[\[16\]](#)[\[17\]](#) This temperature corresponds to the point where the external pressure equals the vapor pressure of the substance.[\[17\]](#)



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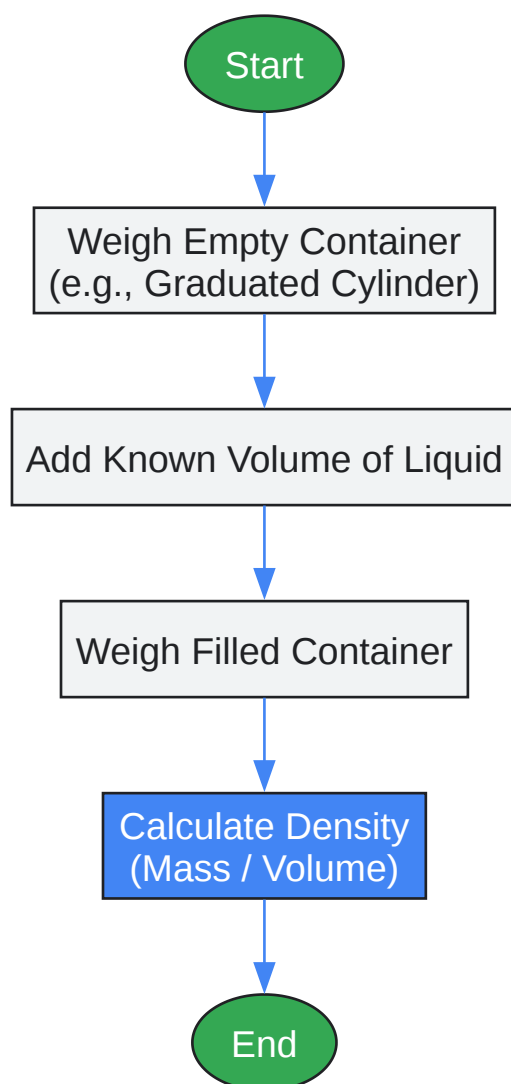
Workflow for Boiling Point Determination.

Density Determination

Density is the mass of a substance per unit volume ($D = m/V$).^[18] For a liquid, it can be determined by accurately measuring the mass of a known volume.

Methodology:

- Mass Measurement: An empty, dry container of known volume (e.g., a 10 mL graduated cylinder or pycnometer) is weighed on an analytical balance.^[19]
- Volume Measurement: The container is carefully filled with the liquid to the calibrated mark. Care is taken to read the volume from the bottom of the meniscus for accuracy.^[20]
- Final Mass Measurement: The container with the liquid is reweighed.^[19]
- Calculation: The mass of the liquid is found by subtracting the mass of the empty container from the final mass. The density is then calculated by dividing the mass of the liquid by its measured volume.^[18] The process should be repeated to ensure precision.^[20]



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Workflow for Density Determination.

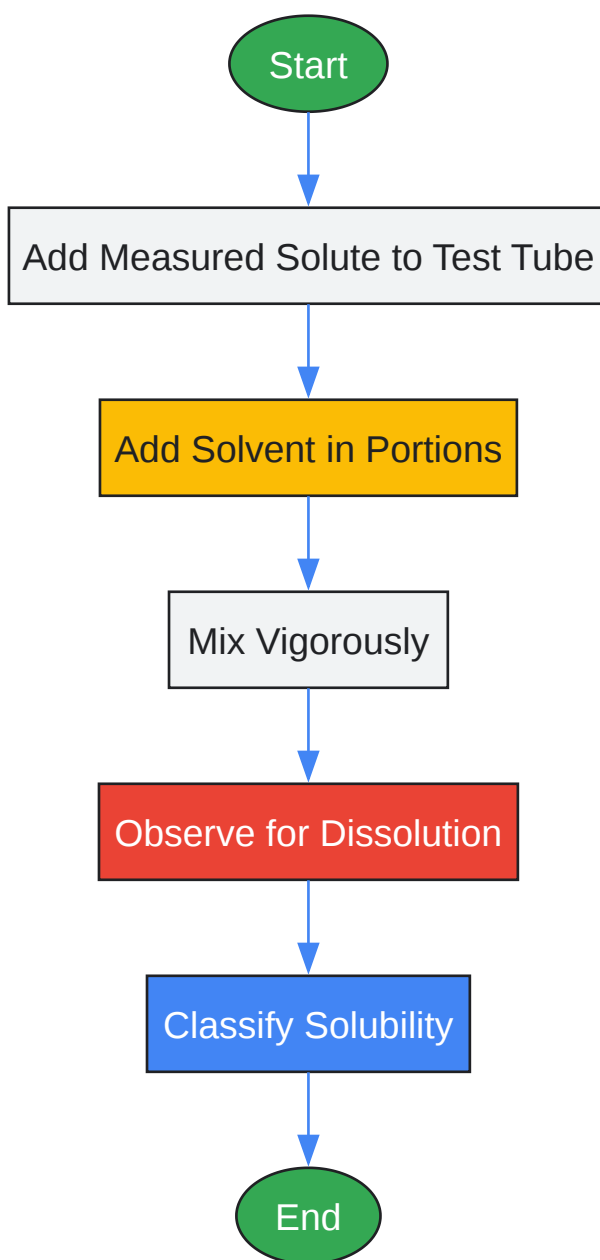
Solubility Determination

Solubility tests provide insight into the polarity and functional groups of a compound.[21] The principle "like dissolves like" is a fundamental guide.

Methodology (Qualitative):

- Sample Preparation: Place a small, measured amount of the solute (e.g., 25 mg of solid or 0.05 mL of liquid) into a small test tube.[22]

- Solvent Addition: Add a small volume of the chosen solvent (e.g., 0.75 mL of water) in portions.[\[22\]](#)
- Mixing: After each addition, shake the test tube vigorously to facilitate dissolution.[\[22\]](#)
- Observation: Observe whether the solute dissolves completely. The compound is classified based on the amount of solvent required for complete dissolution. For instance, United States Pharmacopeia (USP) definitions range from "very soluble" (less than 1 part of solvent) to "practically insoluble" (more than 10,000 parts of solvent).[\[23\]](#)
- Classification: For aqueous solutions, the pH can be tested with litmus or pH paper to indicate the presence of acidic or basic functional groups.[\[21\]](#)



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Workflow for Qualitative Solubility Testing.

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References

- 1. grokipedia.com [grokipedia.com]
- 2. complexes.alfa-chemistry.com [complexes.alfa-chemistry.com]
- 3. (+)-2,3-Butanediol | C₄H₁₀O₂ | CID 439888 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. (2S,3S)-(+)-2,3-Butanediol 97 19132-06-0 [sigmaaldrich.com]
- 5. (2S,3S)-(+)-2,3-Butanediol 97 19132-06-0 [sigmaaldrich.com]
- 6. (2S,3S)-(+)-2,3-butane diol, 19132-06-0 [thegoodscentscompany.com]
- 7. (2S,3S)-butane-2,3-diol [stenutz.eu]
- 8. 2,3-Butanediol, [S-(R*,R*)]- (CAS 19132-06-0) - Chemical & Physical Properties by Cheméo [chemeo.com]
- 9. chemcess.com [chemcess.com]
- 10. solubilityofthings.com [solubilityofthings.com]
- 11. 2,3-butane diol, 513-85-9 [thegoodscentscompany.com]
- 12. athabascau.ca [athabascau.ca]
- 13. Class 11 Chemistry Determination Of Melting Point Experiment [vedantu.com]
- 14. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 15. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 16. chem.libretexts.org [chem.libretexts.org]
- 17. jove.com [jove.com]
- 18. chm.uri.edu [chm.uri.edu]
- 19. kbcc.cuny.edu [kbcc.cuny.edu]
- 20. chem.libretexts.org [chem.libretexts.org]
- 21. www1.udel.edu [www1.udel.edu]
- 22. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 23. pharमतutor.org [pharमतutor.org]
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